

# performance comparison of heptadecane in different phase change material formulations

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# Heptadecane in Phase Change Materials: A Comparative Performance Analysis

**Heptadecane**, a paraffin-based phase change material (PCM), is gaining significant attention in thermal energy storage applications due to its favorable thermal properties. This guide provides a comprehensive comparison of **heptadecane**'s performance in various formulations, alongside other paraffin alternatives, supported by experimental data. This information is crucial for researchers, scientists, and drug development professionals in selecting the optimal PCM for their specific thermal management needs.

### **Enhancing the Performance of Heptadecane**

A primary challenge with **heptadecane**, as with other organic PCMs, is its inherently low thermal conductivity, which can impede efficient heat transfer during charging and discharging cycles. Additionally, leakage in the molten state poses a significant practical problem. To address these limitations, various formulations have been developed, primarily focusing on encapsulation and the creation of form-stable composites.

Encapsulation involves enclosing **heptadecane** within a shell material. This not only prevents leakage but can also enhance thermal conductivity and improve the overall stability of the PCM. Common shell materials include calcium carbonate and starch. For instance, microencapsulation of **heptadecane** with a calcium carbonate shell has been shown to



increase its thermal conductivity and prevent leakage, making it suitable for applications in air conditioning, textiles, and food preservation.[1]

Form-stable composites are created by incorporating **heptadecane** into a porous supporting matrix. This approach physically traps the molten paraffin, preventing it from flowing. Materials like carbonized lemon peel and graphene have been successfully used to create leak-proof composites with significantly enhanced thermal conductivity.[2][3][4] For example, a composite of **heptadecane** with carbonized lemon peel demonstrated a 77% increase in thermal conductivity compared to pure **heptadecane**.[2][3]

## **Performance Metrics: A Comparative Overview**

The following tables summarize the key performance metrics of **heptadecane** in different formulations compared to other common paraffin-based PCMs like hexadecane and octadecane.



Material	Melting Point (°C)	Latent Heat of Fusion (J/g)	Thermal Conductivity (W/m·K)	Notes
Pure Heptadecane	~21-22	~214	~0.15 (liquid), ~0.26 (solid)	Prone to leakage in liquid state; low thermal conductivity.
Heptadecane/Ca CO3 Microcapsules	~16	86 - 147	Enhanced	Prevents leakage and increases thermal conductivity.[1]
Heptadecane/Sta rch Microcapsules	-	High	-	Provides good thermal reliability and high melting and solidifying enthalpies.[5]
Heptadecane/Ca rbonized Lemon Peel Composite	~19.79	141.8	0.46	Leak-proof composite with a 77% increase in thermal conductivity compared to pure heptadecane.[2] [3][6]
Heptadecane/Gr aphene Nanocomposite	-	-	Significantly Enhanced	Graphene matrix prevents leakage and improves thermal performance.
Pure Hexadecane	~18	~237	~0.15 (liquid)	Similar properties to heptadecane, often used in



				similar applications.
Pure Octadecane	~28	~244	~0.15 (liquid)	Higher melting point and latent heat compared to heptadecane.

Note: The values presented are approximate and can vary depending on the specific experimental conditions and purity of the materials.

## **Experimental Protocols**

The characterization of PCMs involves several key experimental techniques to determine their thermal properties and stability.

### **Differential Scanning Calorimetry (DSC)**

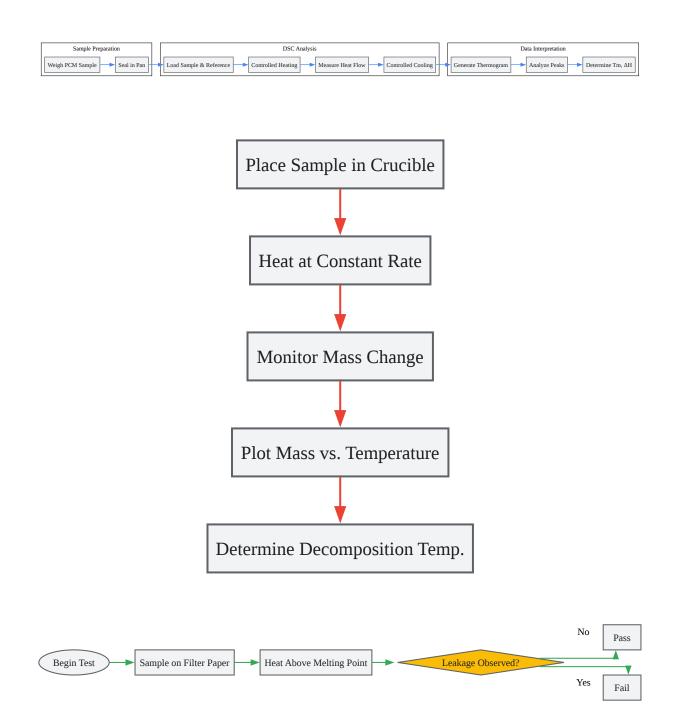
Objective: To determine the melting and freezing temperatures, and the latent heat of fusion and solidification.

#### Methodology:

- A small, precisely weighed sample of the PCM (typically 5-10 mg) is hermetically sealed in an aluminum pan.
- An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- The temperature of the furnace is increased at a constant rate (e.g., 5 °C/min) over a specified temperature range that encompasses the phase change of the material.
- The heat flow to the sample is measured relative to the reference.
- The melting temperature is determined from the onset of the melting peak on the resulting thermogram, and the latent heat of fusion is calculated from the area under the peak.



 A controlled cooling cycle is then performed to determine the freezing temperature and latent heat of solidification.



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